

TDZD-8 stability storage conditions

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Compound Focus: Tdzd-8

CAS No.: 327036-89-5

Cat. No.: S548777

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Storage & Stability Conditions

The table below summarizes the recommended storage conditions for **TDZD-8** to ensure its stability over time [1] [2] [3].

| Form | Recommended Storage Temperature | Shelf Life |
|------------------|---------------------------------|--------------|
| Powder (Solid) | -20°C | 3 years [1] |
| Powder (Solid) | 4°C | 2 years [1] |
| Solution in DMSO | -80°C | 6 months [1] |
| Solution in DMSO | -20°C | 1 month [1] |

Key Handling Notes:

- **Container:** Keep the container **tightly sealed** and store in a **cool, well-ventilated** area [1].
- **Incompatibilities:** **TDZD-8** is incompatible with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1].

Solubility & Solution Preparation

For *in vitro* experiments, **TDZD-8** is readily soluble in DMSO and ethanol, but insoluble in water [4] [5] [6].

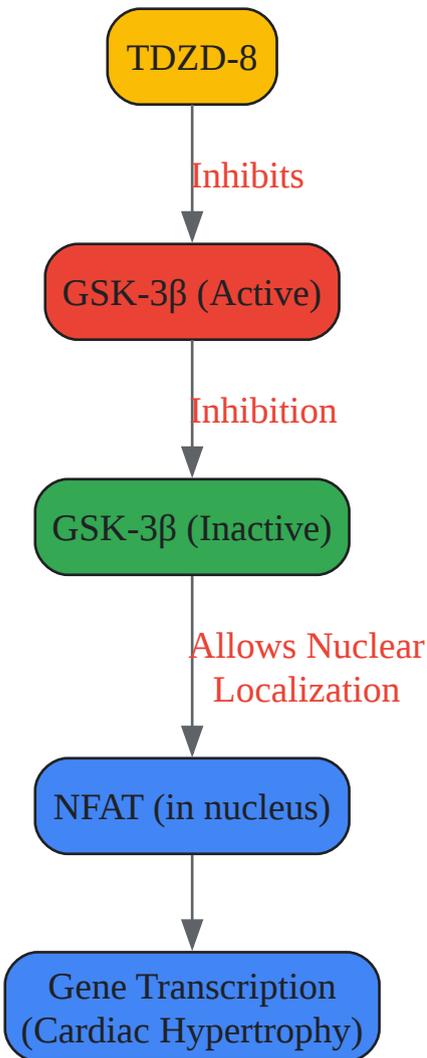
| Solvent | Solubility |
|---------|----------------------------------|
| DMSO | ≥ 44.5 mg/mL (200.21 mM) [4] [6] |
| Ethanol | ≥ 44.5 mg/mL (200.21 mM) [4] [6] |
| Water | Insoluble [4] [6] |

Tips for Preparing Stock Solutions:

- **Fresh is Best:** It is not recommended to store the compound in solution for the long term. Please prepare fresh stock solutions and use them promptly [5] [2].
- **Hygroscopic DMSO:** Note that DMSO is hygroscopic (absorbs moisture from the air). Using fresh, dry DMSO is important for achieving the stated solubility, as moisture can reduce solubility [2].
- **Preparation Method:** When preparing solutions, ensure the liquid is clear before moving to the next step. Physical methods like vortexing, ultrasonication, or warming in a water bath (at 37°C) can be used to aid dissolution [4] [2].

Biological Mechanism of Action

TDZD-8 is a potent and selective **non-ATP competitive inhibitor of Glycogen Synthase Kinase-3β (GSK-3β)**, with an IC₅₀ value of 2 μM [4] [2] [3]. Its mechanism and downstream effects can be visualized as follows:



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This non-ATP competitive mechanism allows **TDZD-8** to inhibit GSK-3 β without competing with ATP, which can be advantageous for its selectivity [4].

Safety & Handling Guidelines

While the safety data sheet (SDS) from AbMole indicates that **TDZD-8** is "Not a hazardous substance or mixture," standard safe laboratory practices should always be followed [1].

- **Personal Protective Equipment (PPE):** Use appropriate PPE, including **safety goggles, protective gloves, and impervious clothing** [1].

- **Handling:** Avoid inhalation, and contact with skin and eyes. Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation [1].
- **First Aid:**
 - **In case of contact with eyes:** Immediately flush eyes with plenty of water for several minutes and seek medical attention [1].
 - **In case of skin contact:** Rinse skin thoroughly with water [1].

Frequently Asked Questions (FAQs)

Q1: What should I do if my TDZD-8 solution in DMSO has evaporated or precipitated?

- If the DMSO has absorbed moisture or partially evaporated, the compound may precipitate. Gently warm the vial and sonicate to redissolve the compound. If the solution does not clear, consider preparing a fresh stock solution.

Q2: Can I store my working aliquots at 4°C for daily use?

- For short-term daily use over a week, storing a small aliquot of the DMSO stock at -20°C is acceptable. However, for long-term stability (over a month), the stock solution must be stored at -80°C. Repeated freeze-thaw cycles should be avoided.

Q3: The solubility in my buffer is poor, what can I do?

- Since **TDZD-8** is insoluble in water, prepare a concentrated stock in DMSO first. Then, when adding to your aqueous buffer or cell culture medium, ensure the final concentration of DMSO is low (typically $\leq 0.1-0.5\%$) to maintain solubility and avoid cytotoxicity.

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References

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